

Technical Guide: 3-(Methylthio)pyridine-4-carboxaldehyde Scaffolds

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Compound of Interest

Compound Name: 4-Pyridinecarboxaldehyde, 3-(methylthio)-

CAS No.: 650628-88-9

Cat. No.: B12602899

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Executive Summary

3-(Methylthio)pyridine-4-carboxaldehyde is a specialized heterocyclic building block used primarily in the synthesis of fused pyridine systems (e.g., thieno[2,3-c]pyridines) and kinase inhibitors (e.g., c-Met, ALK pathways). Its core structure features a pyridine ring substituted with an aldehyde at the C4 position and a methylthio (-SMe) group at the C3 position.

Due to the directing effects of the sulfur atom, direct synthesis of the unsubstituted core is challenging (often yielding C2-substituted isomers). Consequently, the 2-chloro-3-(methylthio) derivative is the industry-standard precursor, offering superior regiocontrol and handling stability. This guide covers the properties and protocols for both the core scaffold and its critical 2-chloro analog.

Chemical Identity & Properties

Target Compound: 3-(Methylthio)pyridine-4-carboxaldehyde

- CAS Number: Not widely indexed as a commercial commodity; often synthesized in situ or custom-ordered. (See 2-Chloro analog below for the standard reagent).
- IUPAC Name: 3-(methylsulfanyl)pyridine-4-carbaldehyde
- Synonyms: 3-(Methylthio)isonicotinaldehyde; 4-Formyl-3-(methylthio)pyridine.
- Molecular Formula:

[1]

- Molecular Weight: 153.20 g/mol
- SMILES: CSc1c(C=O)ccncc1

Primary Commercial Analog: 2-Chloro-3-(methylthio)isonicotinaldehyde

This is the stable, commercially available building block used to access the 3-(methylthio)-4-formyl motif.

- CAS Number: 1289213-66-6 [2][3]
- Molecular Formula:

[4][5]

- Molecular Weight: 187.65 g/mol
- Appearance: Pale yellow to brown solid or semi-solid.
- Solubility: Soluble in DCM, DMSO, Methanol; sparingly soluble in water.

Property	3-(Methylthio)pyridine-4-carboxaldehyde	2-Chloro-3-(methylthio)isonicotinaldehyde
CAS	(Research/Custom)	1289213-66-6
MW	153.20	187.65
LogP (Calc)	~1.2	~1.9
Key Reactivity	Condensation, Oxidation	SNAr (Cl displacement), Condensation

Synthetic Pathways & Protocols

The Regioselectivity Challenge (Expert Insight)

Synthesizing the non-chlorinated core via direct lithiation of 3-(methylthio)pyridine is problematic. The sulfur atom is an ortho-director, but it can direct lithiation to either C2 or C4.

- **Kinetic Control:** Lithiation at C2 is often favored due to the inductive effect of the adjacent nitrogen and coordination of the lithium species.
- **Blocking Strategy:** To exclusively functionalize C4, a blocking group (like Cl) at C2 is required. This explains the prevalence of the 2-chloro analog in drug discovery libraries.

Protocol A: Synthesis of 2-Chloro-3-(methylthio)isonicotinaldehyde

Mechanism: Directed ortho-lithiation (DoM) of 2-chloro-3-(methylthio)pyridine followed by formylation.

Reagents:

- Substrate: 2-Chloro-3-(methylthio)pyridine (CAS 1060802-34-9)
- Base: Lithium Diisopropylamide (LDA) (2.0 eq)
- Electrophile: DMF (Dimethylformamide)

- Solvent: Anhydrous THF

Step-by-Step Methodology:

- Preparation: Flame-dry a 250 mL round-bottom flask under Argon. Add 2-chloro-3-(methylthio)pyridine (10 mmol) and anhydrous THF (50 mL). Cool to -78°C .^[6]
- Lithiation: Dropwise add LDA (20 mmol, 2.0 M in THF/heptane) over 20 minutes. Maintain temperature $< -70^{\circ}\text{C}$. The solution will darken (formation of the lithio-species).
 - Note: The Cl at C2 blocks that position, forcing lithiation to C4.
- Equilibration: Stir at -78°C for 1 hour to ensure complete metallation.
- Formylation: Add anhydrous DMF (30 mmol) dropwise. Stir at -78°C for 30 mins, then allow to warm to 0°C over 1 hour.
- Quench: Quench with saturated aqueous (20 mL).
- Workup: Extract with EtOAc (3x). Wash combined organics with brine, dry over , and concentrate.
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

Protocol B: Oxidation of 4-Methyl Precursors (Alternative)

For the non-chlorinated core, oxidation of 4-methyl-3-(methylthio)pyridine is a viable route that avoids lithiation selectivity issues.

- Reagent: Selenium Dioxide () in dioxane/water or DMSO.
- Conditions: Reflux for 4–12 hours.

- Yield: Typically 40–60% (Aldehydes are prone to over-oxidation to carboxylic acids).

Reactivity & Applications in Drug Design

Heterocyclic Fusion (Thieno[2,3-c]pyridines)

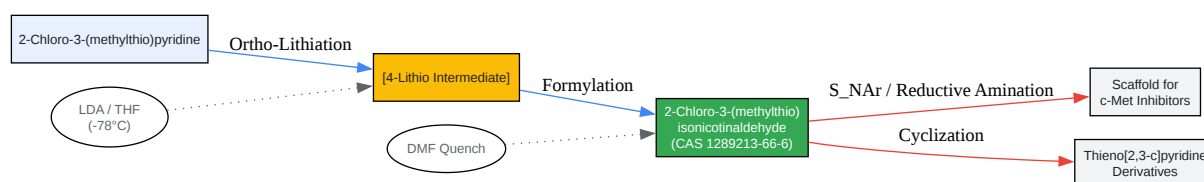
The primary utility of this scaffold is constructing fused bicyclic systems. The ortho arrangement of the aldehyde (C4) and methylthio (C3) groups allows for cyclization.

Pathway:

- Condensation: React aldehyde with an active methylene compound (e.g., nitromethane, malonate).
- Cyclization: The SMe group can be displaced or participate in radical cyclizations depending on the reaction conditions.

Visualization of Synthetic Logic

The following diagram illustrates the synthesis of the 2-chloro analog and its divergence into downstream scaffolds.



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Caption: Synthesis of the 2-chloro analog via Directed Ortho-Metalation (DoM) and downstream applications.

Safety & Handling (MSDS Highlights)

- Hazard Classification:

- Skin Irritation: Category 2 (Causes skin irritation).
- Eye Irritation: Category 2A (Causes serious eye irritation).
- STOT-SE: Category 3 (May cause respiratory irritation).
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Aldehydes are susceptible to air oxidation (forming isonicotinic acid derivatives).
- Odor: Like most organic sulfides, this compound has a characteristic disagreeable (garlic/cabbage) odor. Handle in a fume hood.

References

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- Estel, L., et al. (1988). "Lithiation of 3-halopyridines: A route to 3,4-disubstituted pyridines." Journal of Organic Chemistry, 53(12), 2740–2744.
- PubChem.Compound Summary: 2-Chloro-3-(methylthio)isonicotinaldehyde (CID 177686654).[7][8] Available at: [[Link](#)][7][8]

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